

2-Amino-4-methylbenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-4-methylbenzoic acid

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An In-Depth Technical Guide to **2-Amino-4-methylbenzoic Acid** for Advanced Research and Development

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **2-Amino-4-methylbenzoic acid**, a pivotal chemical intermediate. Designed for researchers, medicinal chemists, and professionals in drug development, this document elucidates its fundamental properties, synthesis protocols, strategic applications, and critical safety measures, grounding all information in authoritative scientific data.

Core Compound Identification and Physicochemical Properties

2-Amino-4-methylbenzoic acid, also known by its synonym 4-methylantranilic acid, is an aromatic compound featuring both an amino and a carboxylic acid functional group attached to a toluene backbone.^[1] This bifunctional nature makes it a versatile building block in organic synthesis.^[1] The presence of the amino group imparts basic characteristics, while the carboxylic acid group provides acidity.^[1]

The compound typically appears as a light cream or white to off-white crystalline solid.^{[1][2]} Its polarity, conferred by the functional groups, allows for solubility in water.^[1]

Table 1: Key Physicochemical Data

Identifier	Value	Source(s)
Molecular Formula	C ₈ H ₉ NO ₂	[1][3][4][5]
Molecular Weight	151.16 g/mol	[3][4][5][6]
CAS Number	2305-36-4	[1][3][4]
Appearance	Light cream to off-white crystalline solid	[1][2]
Melting Point	174-177 °C	[7]
Boiling Point	329.8 °C at 760 mmHg	[7]
Density	1.254 g/cm ³	[7]
Synonyms	4-Methylantranilic acid, 2-Amino-p-toluic acid	[1][3][4]

Synthesis Protocol: Directed Ortho-Metalation and Carboxylation

A common and effective method for synthesizing **2-Amino-4-methylbenzoic acid** involves the directed ortho-metalation of a protected aniline derivative followed by carboxylation. The following protocol is based on the lithiation of 2-bromo-5-methylaniline.[2]

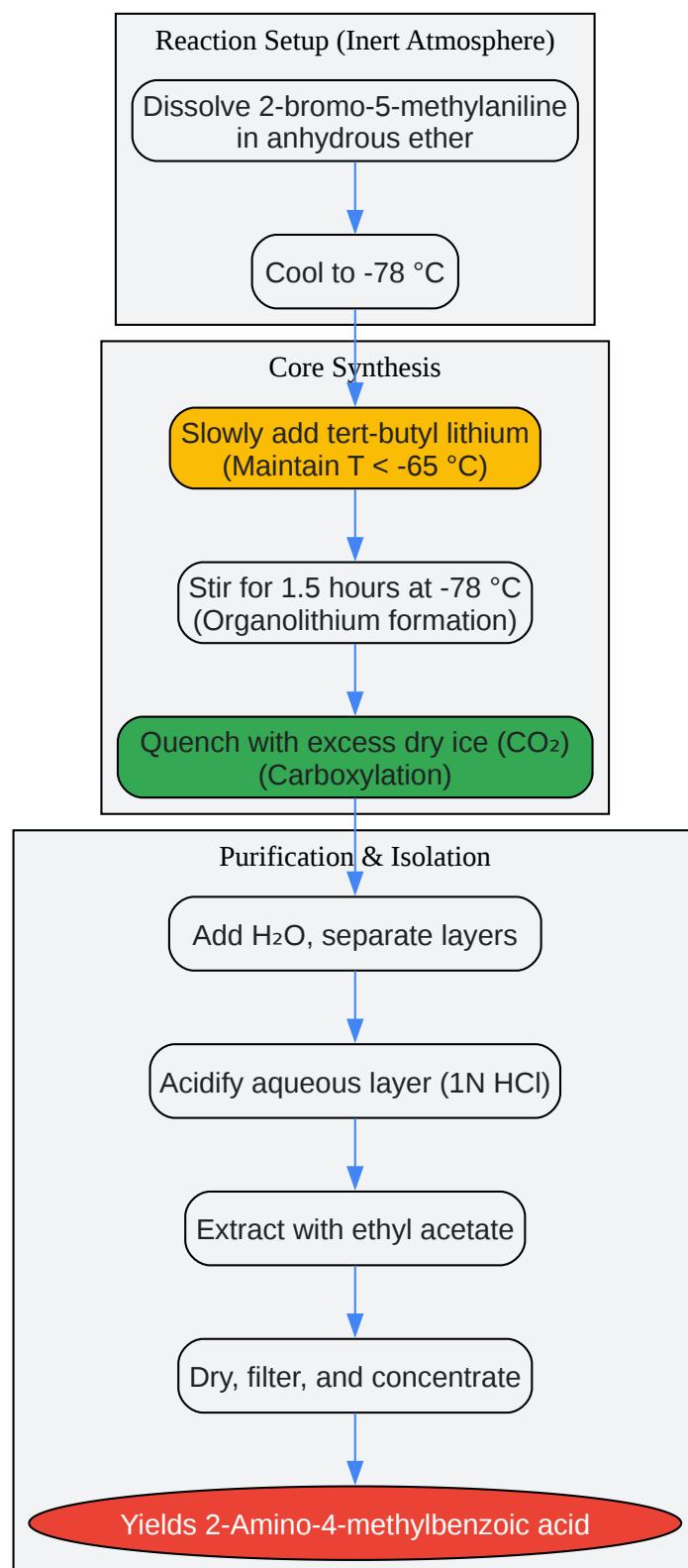
Causality and Experimental Rationale

The choice of 2-bromo-5-methylaniline as the starting material is strategic. The bromine atom can be readily exchanged with lithium, a crucial step for introducing the carboxyl group. The reaction is conducted at extremely low temperatures (-78 °C) to prevent unwanted side reactions and ensure the stability of the highly reactive organolithium intermediate. Tert-butyl lithium is a potent base required for the lithium-halogen exchange.[2] Dry ice (solid CO₂) serves as the electrophile, providing the carbon source for the carboxylic acid group.[2] The final acidification step protonates the carboxylate salt to yield the desired product.

Detailed Step-by-Step Methodology

- Reaction Setup: Dissolve 2-bromo-5-methylaniline (10.0 g, 53.7 mmol) in 500 mL of anhydrous ethyl ether within a flask equipped for stirring under a nitrogen atmosphere.[2]
- Cooling: Cool the solution to -78 °C using a dry ice/acetone bath.[2]
- Lithiation: Slowly add tert-butyl lithium (127 mL of a 1.7 M solution in pentane, 214.8 mmol) over 15 minutes. The internal temperature must be maintained below -65 °C.[2]
- Stirring: Continue stirring the mixture at -78 °C for 1.5 hours to ensure complete formation of the organolithium intermediate.[2]
- Carboxylation: Quench the reaction by adding an excess of crushed dry ice directly to the reaction mixture.[2]
- Workup: Once the excess dry ice has sublimated, add water to the flask. Separate and discard the organic (ether) layer.[2]
- Acidification: Acidify the remaining aqueous layer using 1N hydrochloric acid.[2]
- Extraction: Extract the acidified aqueous layer twice with ethyl acetate.[2]
- Isolation: Combine the organic extracts, dry them over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield **2-amino-4-methylbenzoic acid** as a tan crystalline solid (yield: ~59%).[2]

Workflow Visualization

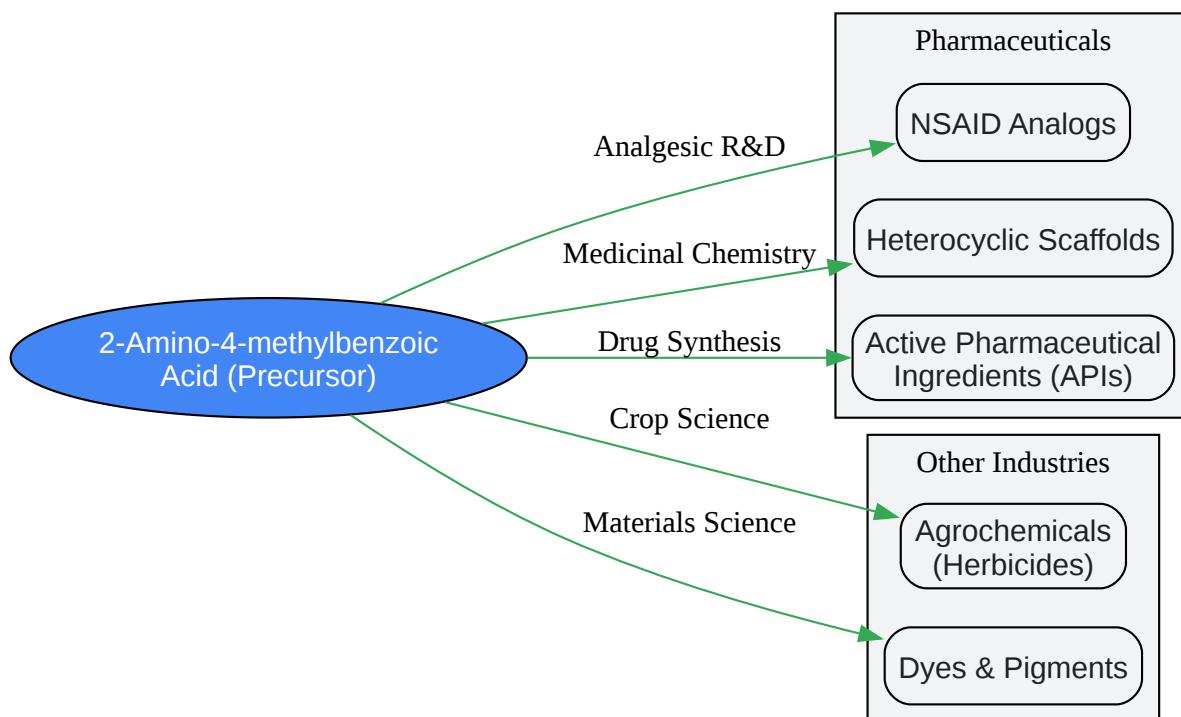
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Caption: Synthesis workflow for **2-Amino-4-methylbenzoic acid**.

Applications in Pharmaceutical R&D and Organic Synthesis

2-Amino-4-methylbenzoic acid is a valuable intermediate in diverse synthetic applications, from pharmaceuticals to dyes.^[1] Its structure is closely related to anthranilic acid, a core component of many biologically active molecules.

- Precursor to NSAIDs: Anthranilic acid derivatives are a well-established class of non-steroidal anti-inflammatory drugs (NSAIDs), such as mefenamic acid.^{[8][9]} The structural similarity makes **2-Amino-4-methylbenzoic acid** a compound of interest for synthesizing new analgesic and anti-inflammatory agents.^[10]
- Building Block for Heterocycles: The dual functionality of the molecule allows it to be a precursor for synthesizing various heterocyclic systems, which are foundational structures in many pharmaceutical agents.^[11]
- Intermediate in Drug Synthesis: It serves as a crucial building block in the synthesis of specific pharmaceutical compounds. For instance, related aminobenzoic acid structures are indispensable for creating drugs like Tolvaptan.^[12]
- Agrochemicals: The compound has been identified as a plant growth regulator and possesses herbicidal properties, indicating its utility in agricultural science.^[2]

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Caption: Application pathways for **2-Amino-4-methylbenzoic acid**.

Safety, Handling, and Storage Protocols

As with any laboratory chemical, adherence to strict safety protocols is paramount. **2-Amino-4-methylbenzoic acid** is classified as an irritant.

GHS Hazard Information

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[13][14]
- Signal Word: Warning.[13]

Table 2: Recommended Safety and Handling Procedures

Protocol	Description	Source(s)
Engineering Controls	Use only outdoors or in a well-ventilated area. Ensure eyewash stations are readily accessible.	[13][15]
Personal Protective Equipment (PPE)	Wear protective gloves, safety goggles with side-shields, and appropriate lab clothing. If dust is generated, a NIOSH/MSHA-approved respirator should be worn.	[13][16]
Handling	Avoid breathing dust. Wash hands and any exposed skin thoroughly after handling. Avoid contact with skin, eyes, and clothing.	[13][14]
Storage	Store in a cool, dry, and well-ventilated place. Keep the container tightly closed and store locked up.	[13][14]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.	[13][14]
First Aid (Skin)	Wash with plenty of soap and water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.	[13][14]

First Aid (Inhalation)	Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.	[13][14]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.	[13][14]

Conclusion

2-Amino-4-methylbenzoic acid is a functionally rich aromatic compound with significant utility in both industrial and academic research. Its well-defined synthesis and versatile chemical nature establish it as a valuable intermediate for developing novel pharmaceuticals, particularly in the anti-inflammatory space, as well as in the creation of agrochemicals and dyes. A thorough understanding of its properties and strict adherence to safety protocols are essential for leveraging its full potential in a research and development setting.

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